

# Fmoc-D-Arg(NO<sub>2</sub>)-OH solubility and stability data

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## Compound Focus: Fmoc-D-Arg(NO<sub>2</sub>)-OH

CAS No.: 160347-94-4

Cat. No.: S735168

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## Physical & Chemical Properties

The table below summarizes the available quantitative data for **Fmoc-D-Arg(NO<sub>2</sub>)-OH**.

Property	Value / Description
Molecular Formula	C <sub>21</sub> H <sub>23</sub> N <sub>5</sub> O <sub>6</sub> [1] [2]
Molecular Weight	441.44 g/mol [1] [2]
Physical State	Solid powder [1] [2]
Color	White [1]
Melting Point	103 to 110 °C [1]
Density	1.47 g/cm <sup>3</sup> [1]
Storage	Desiccate at -20°C [2]

## Solubility Data

One source indicates that **Fmoc-D-Arg(NO<sub>2</sub>)-OH** is soluble in a range of common organic solvents [2]. No specific quantitative solubility data (e.g., mg/mL) was found.

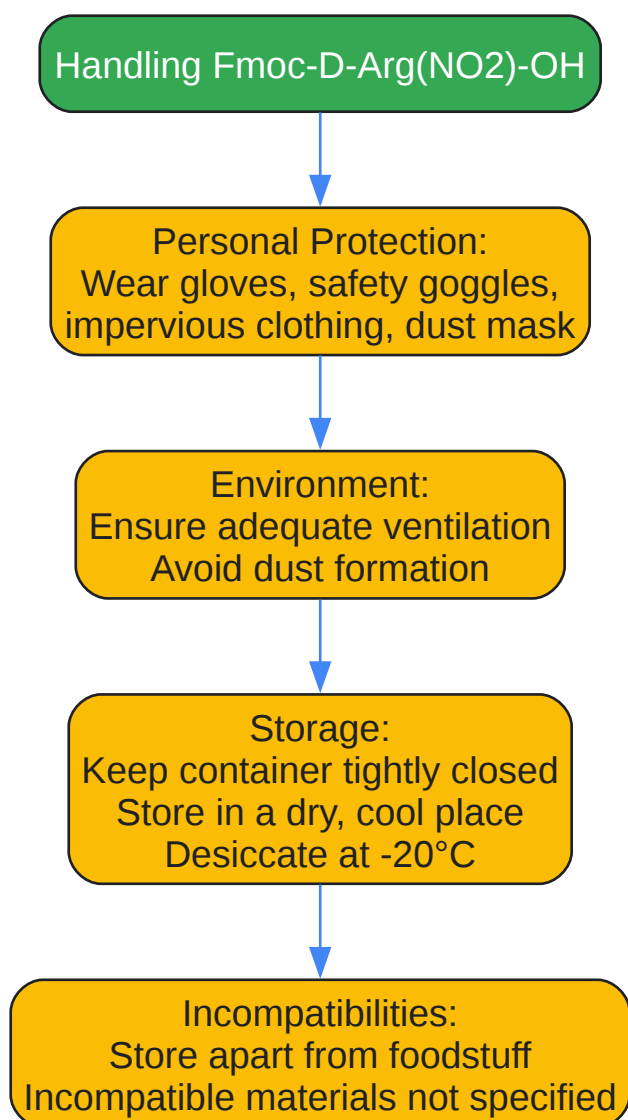
- **Soluble in:** Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [2].

## Stability & Handling

The information on stability is general. No data was found on long-term stability, solution stability, or specific degradation products under various conditions.

- **Storage:** The compound should be stored tightly closed in a dry, cool, and well-ventilated place [1]. It is specifically recommended to **desiccate at -20°C** [2].
- **Incompatibilities:** Should be stored apart from foodstuff containers or incompatible materials, though specific incompatible materials are not listed [1].
- **Decomposition:** May emit toxic fumes of nitrogen oxides (NO<sub>x</sub>) upon decomposition [1].

The following diagram outlines the general handling and storage workflow based on the safety data.



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General safety and storage workflow for **Fmoc-D-Arg(NO<sub>2</sub>)-OH** [1] [2]

## Context in Peptide Synthesis

**Fmoc-D-Arg(NO<sub>2</sub>)-OH** is a protected amino acid derivative used in **Fmoc-solid phase peptide synthesis (SPPS)** [3] [2].

- The **Fmoc group** protects the alpha-amino group and is removed under basic conditions, typically with **piperidine** (e.g., 20% in DMF) [3].
- The **NO<sub>2</sub> (nitro) group** protects the side-chain guanidino group of arginine. This protecting group is stable to the base used for Fmoc removal but is cleaved under strong acidic conditions, such as with

trifluoroacetic acid, during the final cleavage from the resin [2].

- A common side reaction during the coupling of protected arginine derivatives is **delta-lactam formation**, where the unprotected secondary nitrogen of the guanidino group reacts with the activated carbonyl carbon of the same molecule. The use of the NO<sub>2</sub> group helps to prevent this side reaction [2].

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## References

1. -ARG(NO Fmoc )- 2 - Safety OH Sheet Data [chemicalbook.com]
2. -Arg(NO Fmoc )- 2 | CAS:58111-94-7 | High... | Manufacturer BioCrick OH [biocrick.com]
3. Fluorenylmethyloxycarbonyl protecting group - Wikipedia [en.wikipedia.org]

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